

Commercial Availability and Research Applications of Tert-butylthiourea: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tert-butylthiourea*

Cat. No.: B1269156

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of **tert-butylthiourea** for research purposes. It includes a summary of suppliers, their product specifications, and detailed experimental protocols for a key application. Additionally, this guide presents visual representations of experimental workflows and the compound's mechanism of action to support laboratory use.

Commercial Sourcing of Tert-butylthiourea

Tert-butylthiourea is available from various chemical suppliers in research-grade qualities. Purity levels and available quantities vary by vendor, and it is recommended to request certificates of analysis for specific lots. The following table summarizes the offerings from several prominent suppliers.

Supplier	Product Name	CAS Number	Purity	Additional Notes
Sigma-Aldrich	N-(tert-butyl)thiourea	7204-48-0	Not specified	Sold "as-is" for early discovery research; buyer is responsible for confirming identity and purity. [1]
tert-butylthiourea	7204-48-0	95%	Marketed through Enamine.	
Thermo Scientific Chemicals (formerly Alfa Aesar)	N-(tert-Butyl)thiourea	7204-48-0	97%	Product originally part of the Alfa Aesar portfolio. [2]
Oakwood Chemical	1-Butyl-2-thiourea	1516-32-1	Not specified	It is important to note that this is a structural isomer and not tert-butylthiourea.
ChemicalBook	1-TERT-BUTYL-2-THIOUREA	7204-48-0	97%, 98+%	A platform listing multiple suppliers, primarily based in China. [3]
BLDpharm	1-(tert-Butyl)thiourea	7204-48-0	Not specified	Listed among other thiourea derivatives. [4]

Experimental Protocol: In Vitro Thyroid Peroxidase (TPO) Inhibition Assay

Thiourea derivatives are well-known for their ability to inhibit thyroid peroxidase (TPO), a key enzyme in the synthesis of thyroid hormones.^[5] The following protocol is a representative method for assessing the inhibitory activity of **tert-butylthiourea** on TPO using the Amplex® UltraRed (AUR) assay.^[6]

Materials and Reagents:

- Rat thyroid microsomes (as a source of TPO)
- Amplex® UltraRed (AUR) reagent (e.g., from Thermo Fisher Scientific)
- Hydrogen peroxide (H₂O₂)
- Potassium phosphate buffer
- **Tert-butylthiourea**
- Propylthiouracil (PTU) as a positive control
- DMSO (for dissolving compounds)
- 96-well microplates

Procedure:

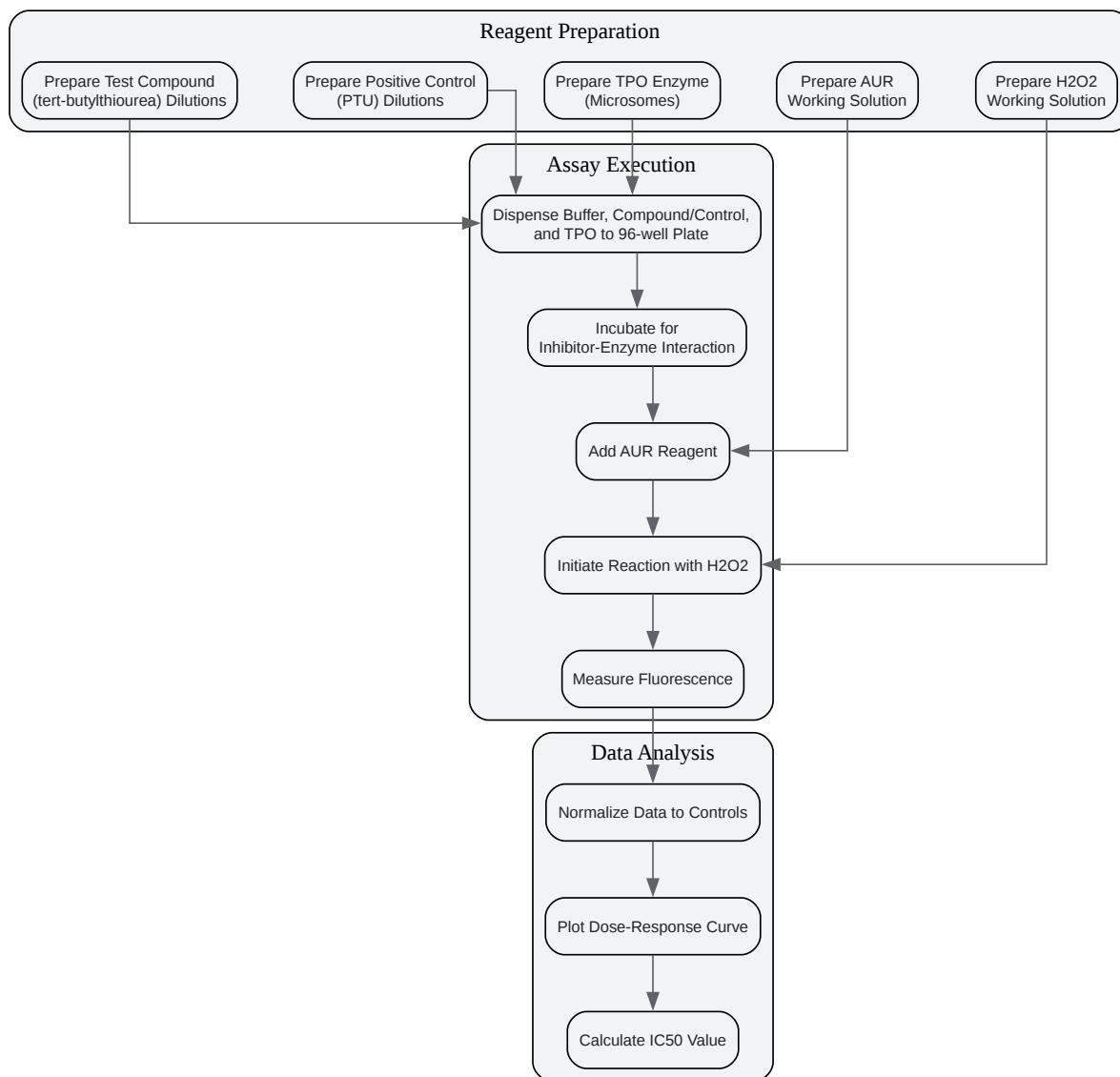
- Preparation of Reagents:
 - Prepare a stock solution of **tert-butylthiourea** in DMSO.
 - Prepare a stock solution of the positive control, PTU, in DMSO.
 - Prepare serial dilutions of the test compound and PTU in DMSO.
 - Prepare a working solution of AUR reagent in potassium phosphate buffer.
 - Prepare a working solution of H₂O₂ in distilled water.
 - Prepare a suspension of rat thyroid microsomes in potassium phosphate buffer.

- Assay Performance:
 - In a 96-well plate, add the potassium phosphate buffer.
 - Add the test compound (**tert-butylthiourea**) or the positive control (PTU) at various concentrations to the wells. Include a vehicle control (DMSO only) and a no-enzyme control.
 - Add the rat thyroid microsome suspension to all wells except the no-enzyme control.
 - Incubate the plate for a predetermined time at a controlled temperature to allow for the interaction between the inhibitor and the enzyme.
 - Add the AUR reagent to all wells.
 - Initiate the reaction by adding the H₂O₂ solution.
 - Immediately measure the fluorescence intensity using a microplate reader at the appropriate excitation and emission wavelengths.
- Data Analysis:
 - Subtract the background fluorescence (from the no-enzyme control wells).
 - Normalize the data to the vehicle control (representing 100% TPO activity).
 - Plot the percentage of inhibition against the logarithm of the inhibitor concentration.
 - Determine the IC₅₀ value by fitting the data to a dose-response curve using suitable software (e.g., GraphPad Prism).

Visualizing Experimental and Mechanistic Pathways

Experimental Workflow for TPO Inhibition Assay

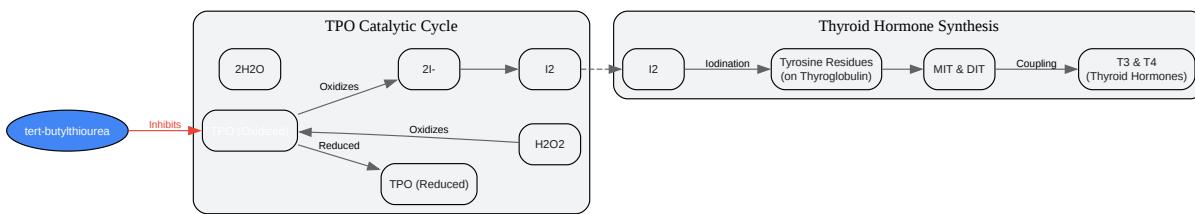
The following diagram illustrates the general workflow for the in vitro TPO inhibition assay described above.

[Click to download full resolution via product page](#)

Workflow for the in vitro TPO inhibition assay.

Mechanism of Thyroid Peroxidase Inhibition by Thiourea Compounds

Tert-butylthiourea, like other thiourea derivatives, inhibits the synthesis of thyroid hormones by targeting the enzyme thyroid peroxidase (TPO). The diagram below outlines this inhibitory mechanism.



[Click to download full resolution via product page](#)

Inhibition of TPO-catalyzed thyroid hormone synthesis.

This guide serves as a starting point for researchers interested in utilizing **tert-butylthiourea**. For specific applications and troubleshooting, consulting the primary literature and the technical support of the respective suppliers is recommended.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Extrapolating In Vitro Screening Assay Data for Thyroperoxidase Inhibition to Predict Serum Thyroid Hormones in the Rat - PMC [pmc.ncbi.nlm.nih.gov]

- 2. Thyroid Peroxidase Activity is Inhibited by Phenolic Compounds—Impact of Interaction [mdpi.com]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. Reversible and irreversible inhibition of thyroid peroxidase-catalyzed iodination by thioureylene drugs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Commercial Availability and Research Applications of Tert-butylthiourea: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1269156#commercial-availability-of-tert-butylthiourea-for-research>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com